

# Application Notes and Protocols for FRET-Based Assays of STIM1-Orai1 Interaction

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## Compound of Interest

Compound Name: *Calcium channel-modulator-1*

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These application notes provide a comprehensive guide to utilizing Förster Resonance Energy Transfer (FRET)-based assays for the investigation and quantification of the interaction between STIM1 (Stromal Interaction Molecule 1) and Orai1, the pore-forming subunit of the CRAC (Ca<sup>2+</sup> release-activated Ca<sup>2+</sup>) channel.

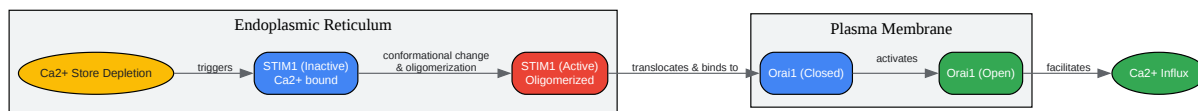
## Introduction

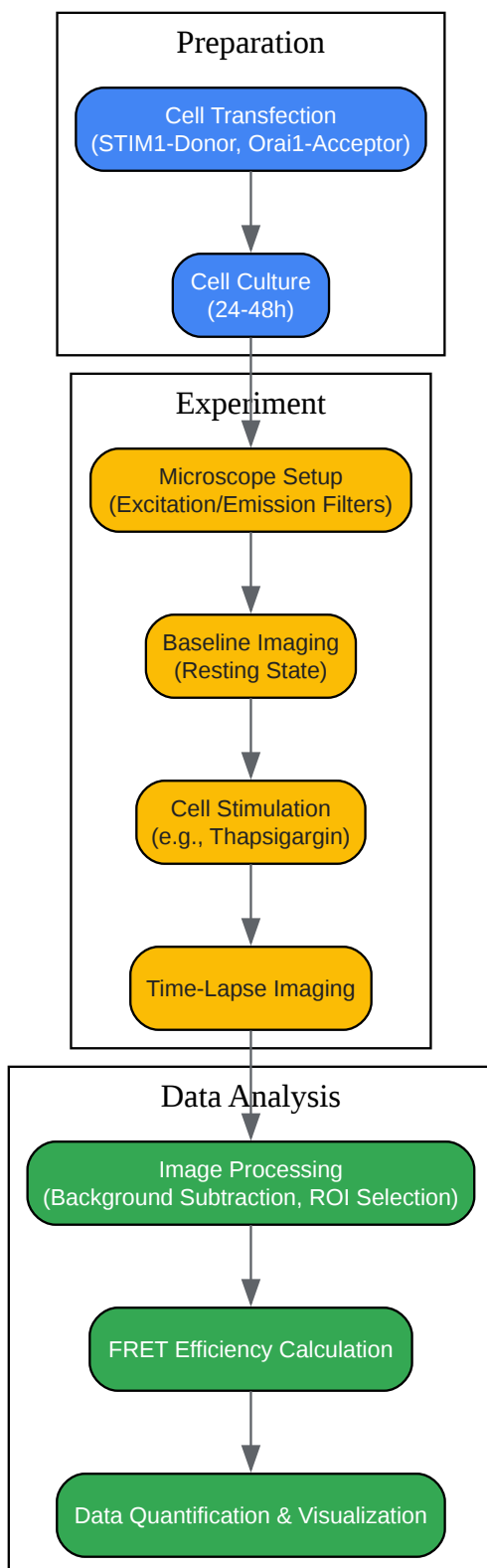
The interaction between the endoplasmic reticulum (ER) Ca<sup>2+</sup> sensor, STIM1, and the plasma membrane Ca<sup>2+</sup> channel, Orai1, is a critical signaling event in store-operated Ca<sup>2+</sup> entry (SOCE).[1][2] This process is fundamental to numerous cellular functions, including T-cell activation, mast cell degranulation, and gene transcription.[3][4] Dysregulation of the STIM1-Orai1 signaling pathway is implicated in various diseases, making it a key target for drug discovery.

FRET is a powerful, non-radiative energy transfer process between two fluorophores—a donor and an acceptor—that occurs when they are in close proximity (typically 1-10 nm).[5][6][7] This technique allows for the real-time, quantitative analysis of protein-protein interactions within living cells.[8][9] By fluorescently tagging STIM1 and Orai1 with a suitable FRET pair (e.g., CFP and YFP, or mTurquoise2 and mVenus), the dynamics of their interaction can be monitored with high spatial and temporal resolution.[10][11]

## Signaling Pathway

Upon depletion of  $\text{Ca}^{2+}$  from the ER, STIM1 undergoes a conformational change, leading to its oligomerization and translocation to ER-plasma membrane (PM) junctions.<sup>[1][3][12]</sup> At these junctions, STIM1 directly interacts with and activates Orai1 channels, facilitating  $\text{Ca}^{2+}$  influx into the cell.<sup>[4][12]</sup> FRET-based assays are ideally suited to probe this dynamic coupling.<sup>[8]</sup>





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## References

- 1. Stim and Orai proteins in neuronal Ca<sup>2+</sup> signaling and excitability - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Frontiers | STIM and Orai Mediated Regulation of Calcium Signaling in Age-Related Diseases [frontiersin.org]
- 3. The STIM1/Orai signaling machinery - PMC [pmc.ncbi.nlm.nih.gov]
- 4. STIM1 activation of Orai1 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. mdpi.com [mdpi.com]
- 6. bitesizebio.com [bitesizebio.com]
- 7. Förster resonance energy transfer - Wikipedia [en.wikipedia.org]
- 8. Assessing the Molecular Nature of the STIM1/Orai1 Coupling Interface Using FRET Approaches - Calcium Entry Channels in Non-Excitable Cells - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 9. In Vitro FRET- and Fluorescence-Based Assays to Study Protein Conformation and Protein-Protein Interactions in Mitosis - PMC [pmc.ncbi.nlm.nih.gov]
- 10. STIM1–Orai1 interactions and Orai1 conformational changes revealed by live-cell FRET microscopy - PMC [pmc.ncbi.nlm.nih.gov]
- 11. Protocol for deriving proximity, affinity, and stoichiometry of protein interactions using image-based quantitative two-hybrid FRET - PMC [pmc.ncbi.nlm.nih.gov]
- 12. The STIM-Orai Pathway: Conformational Coupling Between STIM and Orai in the Activation of Store-Operated Ca<sup>2+</sup> Entry - PubMed [pubmed.ncbi.nlm.nih.gov]
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